

# Application Notes and Protocols for Handling 1,2,4-Trinitrobenzene

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## Compound of Interest

Compound Name: 1,2,4-Trinitrobenzene

Cat. No.: B1210296

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Disclaimer: A comprehensive Safety Data Sheet (SDS) with complete GHS hazard classifications for **1,2,4-trinitrobenzene** (CAS No. 610-31-1) is not readily available in public databases. The following procedures and data are based on available information for **1,2,4-trinitrobenzene** and supplemented with safety information for the closely related and well-documented isomer, 1,3,5-trinitrobenzene, as well as the general hazard class of nitroaromatic compounds. It is imperative to treat **1,2,4-trinitrobenzene** with extreme caution as a potent explosive and toxic substance. A thorough risk assessment should be conducted by qualified personnel before handling this compound.

## Introduction

**1,2,4-Trinitrobenzene** is a highly nitrated aromatic compound. Like other trinitrobenzenes, it is expected to be a powerful explosive, sensitive to heat, shock, and friction.<sup>[1]</sup> It is also anticipated to be highly toxic, with potential for absorption through the skin.<sup>[1]</sup> These application notes provide detailed protocols for the safe handling of **1,2,4-trinitrobenzene** in a laboratory setting to minimize the risk of accidental detonation, exposure, and environmental contamination.

## Hazard Summary

While specific GHS classifications for **1,2,4-trinitrobenzene** are not consistently available, based on data for related compounds, it should be handled as a substance with the following

potential hazards:

- Explosive: High risk of explosion from heat, shock, or friction. Dry trinitrobenzene is a high explosive.[1][2][3]
- Acute Toxicity: Potentially fatal if swallowed, in contact with skin, or if inhaled.[1]
- Organ Toxicity: May cause damage to organs through prolonged or repeated exposure. The primary health effect of similar nitroaromatic compounds is methemoglobinemia, which reduces the oxygen-carrying capacity of the blood, leading to symptoms like headache, dizziness, cyanosis, and in severe cases, death.[1] It may also cause damage to the liver and nervous system.[1]
- Environmental Hazard: Expected to be very toxic to aquatic life with long-lasting effects.

## Quantitative Data

The following tables summarize the available quantitative data for **1,2,4-trinitrobenzene**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	610-31-1	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>6</sub> H <sub>3</sub> N <sub>3</sub> O <sub>6</sub>	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	213.11 g/mol	<a href="#">[4]</a> <a href="#">[7]</a>
Appearance	Yellowish moist mass of crystals or slurry	<a href="#">[2]</a>
Boiling Point	389.7°C at 760 mmHg	<a href="#">[6]</a>
Melting Point	Not Available	
Density	1.705 g/cm <sup>3</sup>	<a href="#">[6]</a> <a href="#">[7]</a>
Vapor Pressure	6.28E-06 mmHg at 25°C	<a href="#">[6]</a>
Solubility	Slightly soluble in water.	<a href="#">[2]</a>
Enthalpy of Combustion	-2828 kJ/mol	<a href="#">[8]</a>

Table 2: Toxicological Data

Parameter	Value	Reference/Comment
Acute Oral Toxicity	Expected to be highly toxic. The probable oral lethal dose for the closely related 1,3,5-trinitrobenzene is estimated at 5-50 mg/kg in humans.	<a href="#">[9]</a>
Acute Dermal Toxicity	Readily absorbed through the skin; expected to be highly toxic.	<a href="#">[1]</a>
Acute Inhalation Toxicity	Expected to be highly toxic.	<a href="#">[1]</a>

Table 3: Exposure Limits

Substance	Limit	Issuing Agency
1,2,4-Trinitrobenzene	No occupational exposure limits have been established.	[1]
1,3-Dinitrobenzene (related compound)	TWA: 1 mg/m <sup>3</sup>	OSHA

## Experimental Protocols

### Engineering Controls

- Designated Area: All work with **1,2,4-trinitrobenzene** must be conducted in a designated area, such as a certified chemical fume hood, to minimize inhalation exposure.
- Ventilation: The fume hood should have sufficient airflow.
- Explosion-Proof Equipment: Use only explosion-proof electrical equipment and non-sparking tools, especially when opening and closing containers.
- Grounding: Metal containers and equipment used for transferring the substance should be grounded and bonded.
- Safety Equipment: A safety shower and eyewash station must be readily accessible in the immediate work area.

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is the primary defense against exposure.

Table 4: Required Personal Protective Equipment

PPE Category	Specification
Eye/Face	Chemical safety goggles and a face shield are mandatory to protect against splashes.
Skin	A flame-resistant lab coat and chemical-resistant apron are required. For larger quantities or increased risk of spills, full-body chemical-resistant clothing should be worn.
Hands	Chemical-resistant gloves are mandatory. Butyl rubber or neoprene gloves are recommended for handling nitro-compounds. Always check the manufacturer's glove compatibility chart.
Feet	Closed-toe, chemical-resistant safety footwear must be worn.
Respiratory	If there is a risk of exceeding exposure limits or if work is not performed in a fume hood, a NIOSH-approved supplied-air respirator with a full facepiece operated in a positive-pressure mode is required.

## Handling and Storage Protocol

- Training: All personnel must be trained on the proper handling and storage of explosive and highly toxic compounds before working with **1,2,4-trinitrobenzene**.<sup>[1]</sup>
- Avoid Dryness: **1,2,4-trinitrobenzene** is often supplied wetted with water to reduce its explosive sensitivity. Ensure it remains wetted and do not allow it to dry out.<sup>[2]</sup>
- Weighing: Weigh the compound in a fume hood. Use non-sparking tools.
- Heating and Shock: Avoid heating the compound or subjecting it to shock or friction.
- Incompatible Materials: Store away from combustible materials, strong oxidizing agents, reducing agents, acids, bases, and alkali metals.<sup>[3]</sup>

- Storage Container: Store in a tightly closed, properly labeled container in a cool, dry, well-ventilated, and designated explosion-proof cabinet.
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.

## Spill and Emergency Procedures

In case of any spill, evacuate the area immediately and alert others.

Small Spill (in a fume hood):

- Decontamination: Wearing appropriate PPE, decontaminate the spill area.
- Absorption: Cover the spill with a non-combustible absorbent material (e.g., sand or vermiculite). Do not use combustible materials like paper towels.
- Collection: Carefully collect the absorbed material using non-sparking tools into a labeled, sealed container for hazardous waste disposal.
- Cleaning: Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.

Large Spill:

- Evacuation: Evacuate the laboratory and surrounding areas immediately.
- Emergency Services: Contact your institution's emergency response team and the local fire department. Inform them of the nature of the spilled material.
- Isolation: Isolate the spill area. For a large spill, consider an initial evacuation distance of up to 800 meters (1/2 mile) in all directions.<sup>[3]</sup>
- Ignition Sources: Remove all sources of ignition from the area.

In Case of Fire:

- DO NOT attempt to fight a fire involving explosive materials.

- Evacuate the area immediately to a safe distance (at least 1600 meters or 1 mile).[\[3\]](#)
- Activate the fire alarm and contact emergency services.

## First Aid Measures

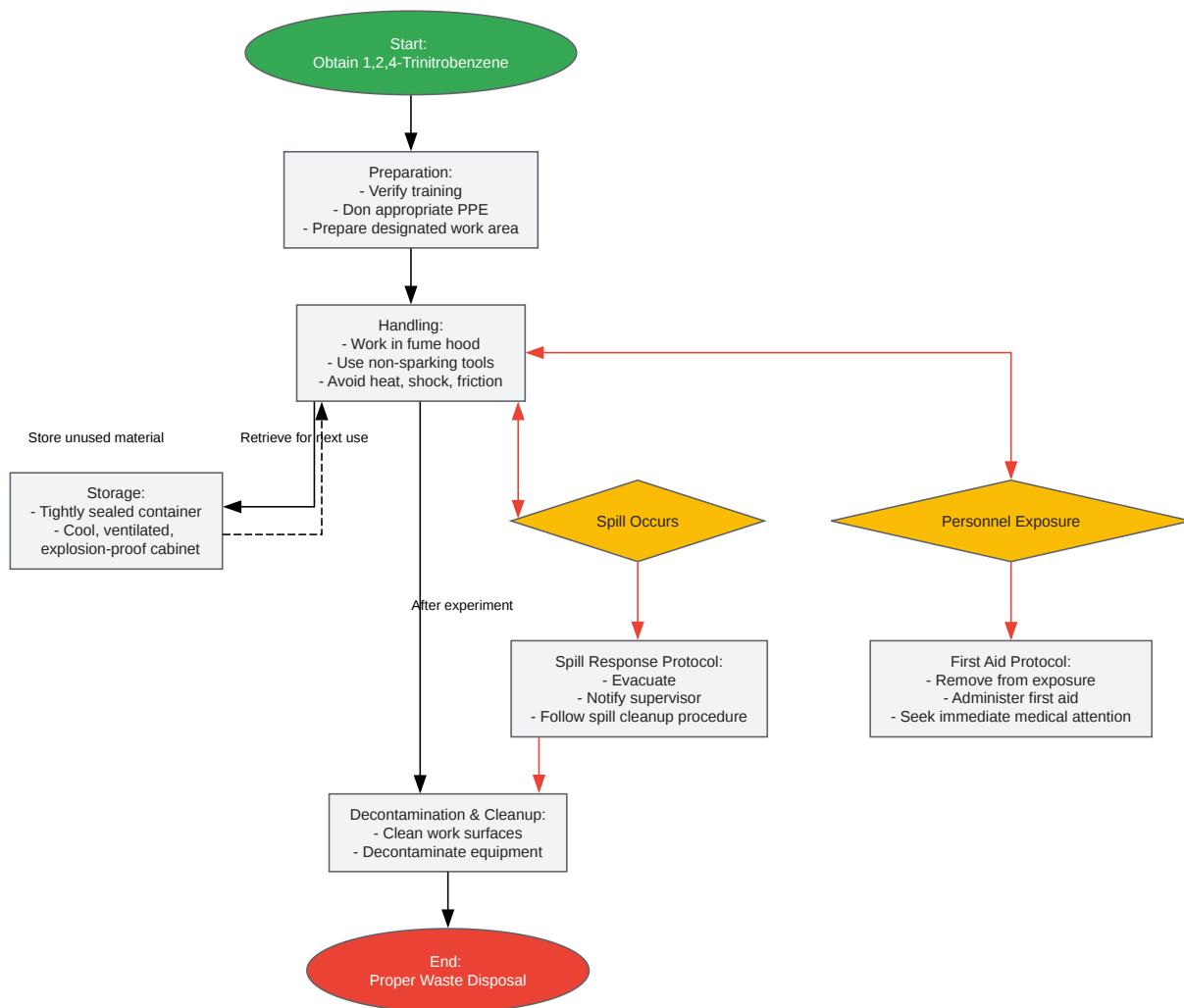
- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Waste Disposal

**1,2,4-trinitrobenzene** is considered a hazardous waste.

- Collection: All waste containing **1,2,4-trinitrobenzene**, including contaminated labware and cleaning materials, must be collected in a designated, labeled, and sealed hazardous waste container.
- Storage: Store the waste container in a secure, designated area away from incompatible materials.
- Disposal: Dispose of the waste through a licensed hazardous waste disposal company in accordance with all local, state, and federal regulations. High-temperature incineration is a common disposal method for nitroaromatic compounds.[\[10\]](#)

## Visualizations



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Caption: Workflow for the safe handling of **1,2,4-trinitrobenzene**.

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